

Proper Disposal Procedures for Laboratory Reagents

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Compound of Interest

Compound Name:	Triredisol
CAS No.:	76773-81-4
Cat. No.:	B1683672

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Disclaimer: The term "**Triredisol**" is not consistently used in chemical safety literature and appears to be ambiguous. It may be a brand name, a misspelling, or a component of a mixture. Given the context of laboratory research and the professionals targeted by this guidance, it is highly probable that the query refers to TRIzol™, a common reagent used for RNA extraction. TRIzol™ contains phenol and guanidinium thiocyanate, which are hazardous materials requiring specific disposal protocols.

This guide will primarily focus on the disposal procedures for TRIzol™ and similar phenol-guanidinium thiocyanate-based reagents. Additionally, information on the disposal of Triethylene Glycol Dimethacrylate, another chemical sometimes associated with similar trade names, is provided as a secondary reference.

Disposal of TRIzol™ and Phenol-Guanidinium Thiocyanate Reagents

TRIzol™ and similar reagents are toxic, corrosive, and pose a significant health risk if not handled and disposed of correctly.^{[1][2][3]} They are harmful if swallowed, inhaled, or in contact

with skin, and can cause severe skin burns and eye damage.[1][2][3][4] Furthermore, the guanidinium thiocyanate component can produce toxic gases if mixed with bleach or acids.

Hazard Summary for TRIzol™

Hazard Classification	Description
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic if swallowed, in contact with skin, or if inhaled.[1][2][3]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.[1][2][3]
Serious Eye Damage/Irritation	Causes serious eye damage.[1]
Germ Cell Mutagenicity	Suspected of causing genetic defects.[1][3]
Specific Target Organ Toxicity	May cause respiratory irritation and damage to organs through prolonged or repeated exposure.[1][3]
Aquatic Hazard	Harmful to aquatic life with long-lasting effects.[3]

Experimental Protocol: TRIzol™ Waste Disposal

This protocol outlines the necessary steps for the safe collection and disposal of TRIzol™ waste in a laboratory setting.

I. Personal Protective Equipment (PPE) and Handling:

- Always handle TRIzol™ inside a certified chemical fume hood to avoid inhaling hazardous vapors.[5]
- Wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile gloves should be changed immediately upon contact with TRIzol™), and chemical splash goggles.[1][6]
- Before starting work, locate the nearest eyewash station and safety shower.[6]

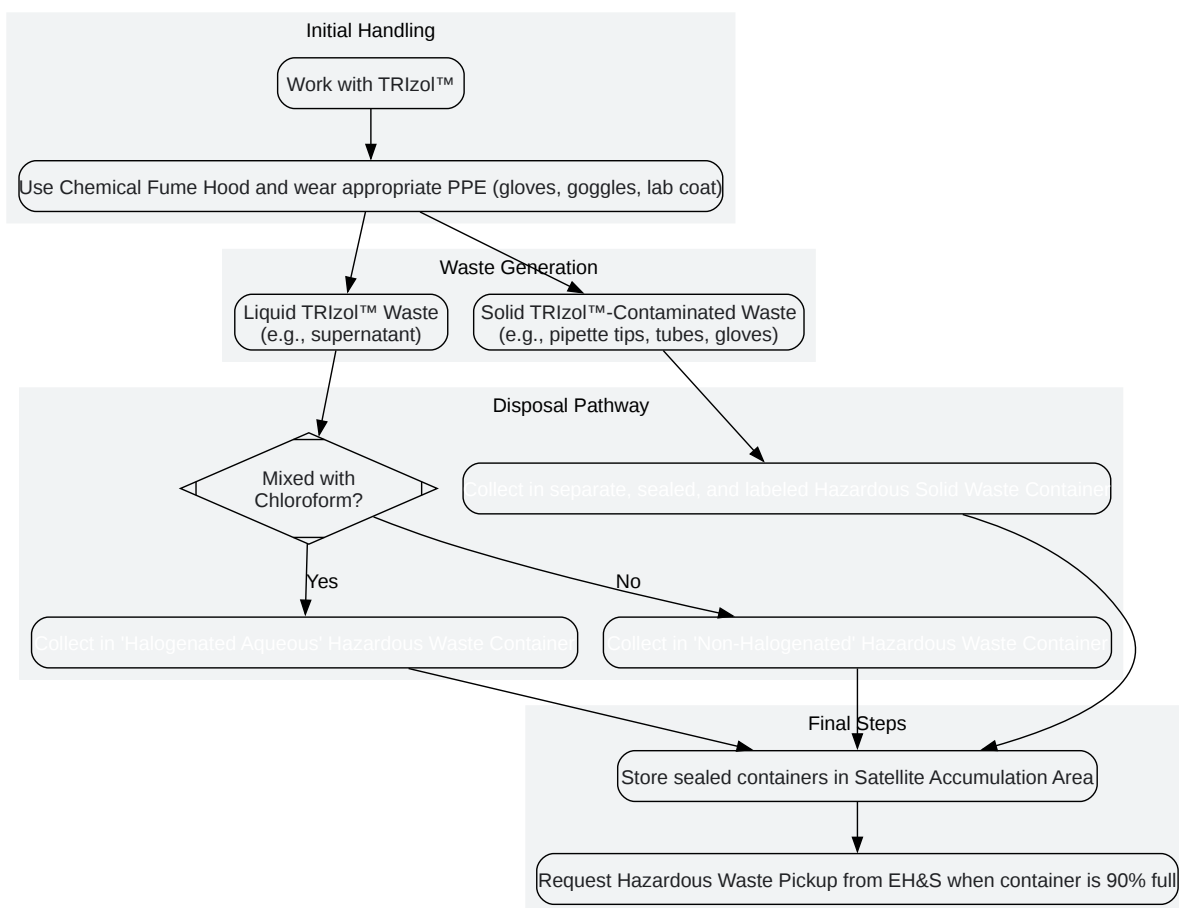
II. Waste Segregation and Collection:

- Liquid Waste:
 - All liquid waste containing TRIZOL™, phenol, or chloroform must be collected as hazardous waste.[5][6]
 - Do not pour TRIZOL™ waste down the sink.[2][5][7]
 - Collect liquid waste in a designated, compatible, and sealable hazardous waste container. [5] This container should be clearly labeled "Hazardous Waste: Phenol, Guanidinium Thiocyanate" or as per your institution's guidelines.
 - If TRIZOL™ is mixed with chloroform, it should be disposed of in a "Halogenated Aqueous" waste container. Otherwise, it can be disposed of as "Non-halogenated" waste, ensuring compatibility with other contents.[8]
- Solid Waste:
 - Collect all materials contaminated with TRIZOL™, such as pipette tips, centrifuge tubes, and gloves, in a separate, sealable container lined with a plastic bag.[5]
 - This container must also be labeled as hazardous waste.[5] Puncture-proof containers are preferred for solid waste.[5]
 - Disposable items that are not grossly contaminated may be disposed of in regular trash, but if they have a strong odor or visible residue, they must be treated as hazardous waste. [8]

III. Container Management and Disposal:

- Keep hazardous waste containers securely closed when not in use.[5]
- Store waste containers in a designated Satellite Accumulation Area within the laboratory.
- Do not overfill containers; request a hazardous waste pickup when the container is approximately 90% full.[5]
- Follow your institution's specific procedures for requesting a hazardous waste pickup (e.g., contacting the Environmental Health & Safety (EH&S) office).[5][6]

TRizol™ Waste Disposal Workflow



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